

Heptyl Octanoate: A Technical Guide to its Chemical Properties and Structure

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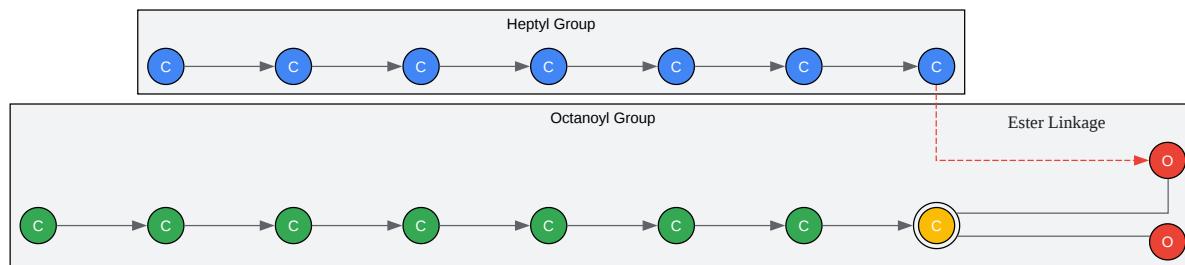
Abstract

Heptyl octanoate (CAS No. 4265-97-8) is a fatty acid ester recognized for its characteristic oily, green, and fruity aroma.^[1] It belongs to the class of organic compounds known as fatty acid esters, which are derivatives of a carboxylic acid and an alcohol.^[1] This technical guide provides a comprehensive overview of the chemical and physical properties of **heptyl octanoate**, its molecular structure, and detailed experimental protocols for its synthesis and analysis. This document is intended to serve as a valuable resource for researchers and professionals in chemistry and drug development. **Heptyl octanoate** is primarily utilized as a flavoring agent in the food industry and as a fragrance ingredient in cosmetics.^[2]

Chemical Structure and Identification

Heptyl octanoate is the ester formed from the condensation of octanoic acid and heptan-1-ol. Its structure consists of a fifteen-carbon backbone.

- IUPAC Name: **heptyl octanoate**^[2]
- SMILES: CCCCCCCC(=O)OCCCCCC^[2]
- InChI Key: TZXWLJYLYILFGM-UHFFFAOYSA-N^[2]
- Synonyms: Heptyl caprylate, Octanoic acid, heptyl ester, n-Heptyl n-octanoate^{[2][3]}



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Figure 1: Chemical Structure of **Heptyl Octanoate**.

Physicochemical Properties

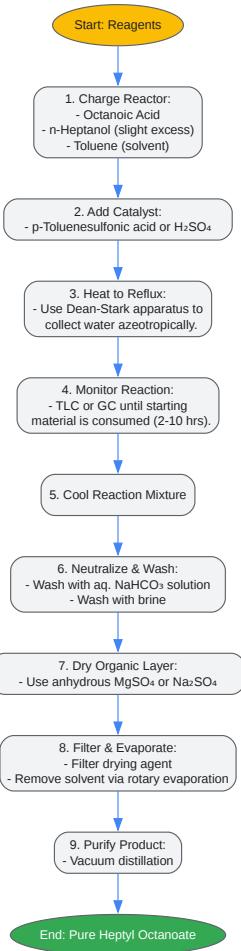
The following table summarizes the key quantitative physicochemical properties of **heptyl octanoate**.

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₃₀ O ₂	[2][3][4]
Molecular Weight	242.40 g/mol	[2][3][4]
Physical Description	Colorless, oily liquid with a green odor.	[2]
Melting Point	-10 °C to -11 °C	[4][5]
Boiling Point	160 °C @ 14.00 mm Hg 291 °C @ 760.00 mm Hg	[5]
Density	0.852 g/cm ³ (at 30°C)	[2]
Vapor Pressure	0.002 mmHg @ 25.00 °C (estimated)	[5]
Flash Point	130 °C (266 °F) TCC	[5]
Water Solubility	Insoluble	[2]
Solubility in Alcohol	Soluble (1 mL in 3 mL of 90% ethanol)	[2]
Refractive Index	1.434	[2]
logP (Octanol/Water)	5.9 - 6.39 (estimated)	[2][5]

Experimental Protocols

Synthesis via Fischer-Speier Esterification

Heptyl octanoate is typically synthesized via the Fischer-Speier esterification, which involves the acid-catalyzed reaction between octanoic acid and n-heptanol.^[6] The removal of water drives the reaction equilibrium towards the formation of the ester.^[6]

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